

# 1,3,5-Tribromobenzene melting point and boiling point data

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## Compound of Interest

Compound Name: 1,3,5-Tribromobenzene

Cat. No.: B165230

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## An In-depth Technical Guide to the Physicochemical Properties of 1,3,5-Tribromobenzene

This technical guide provides a comprehensive overview of the melting and boiling point data for **1,3,5-tribromobenzene**, tailored for researchers, scientists, and professionals in drug development. The document outlines key physical constants, details the experimental protocols for their determination, and presents a logical workflow for these procedures.

## Physical Properties of 1,3,5-Tribromobenzene

**1,3,5-Tribromobenzene**, also known as sym-tribromobenzene, is a colorless solid at room temperature.<sup>[1][2]</sup> It is an important organic intermediate, particularly in the manufacturing of active pharmaceutical ingredients.<sup>[3]</sup> Its high degree of symmetry influences its physical properties, such as its melting point, when compared to its isomers.<sup>[4][5][6]</sup> The compound is generally insoluble in water but soluble in organic solvents like hot ethanol, acetic acid, benzene, chloroform, and ether.<sup>[2][3][7]</sup>

## Data on Melting and Boiling Points

The melting and boiling points of **1,3,5-tribromobenzene** have been reported across various sources. These values are critical for its purification, handling, and application in synthesis. A summary of the reported data is presented below.

Physical Property	Reported Value (°C)	Reported Value (K)	Source(s)
Melting Point	122 °C	395 K	<a href="#">[1]</a> <a href="#">[8]</a>
121-124 °C	394-397 K	<a href="#">[3]</a> <a href="#">[9]</a>	
117-121 °C	390-394 K	<a href="#">[7]</a> <a href="#">[10]</a>	
117.5-123.5 °C	390.5-396.5 K	<a href="#">[11]</a>	
120 °C	393 K	<a href="#">[2]</a>	
Boiling Point	271 °C	544 K	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
244 °C	517 K	<a href="#">[2]</a>	

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. The standard methodologies are detailed below.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid like **1,3,5-tribromobenzene** is determined as a temperature range from the point of initial liquefaction to complete liquefaction. A narrow range (typically 0.5-1.0°C) is indicative of a pure substance. Impurities tend to depress and broaden the melting range.

#### Apparatus and Materials:

- Melting point apparatus or oil bath with a stirrer
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Sample of **1,3,5-tribromobenzene** (finely powdered and dry)

#### Procedure:

- Sample Preparation: A small amount of **1,3,5-tribromobenzene** is placed on a clean, dry surface and crushed into a fine powder.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a column of 1-2 mm of tightly packed sample is achieved.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in the heating block of a melting point apparatus or immersed in a heating bath.
- Heating: The apparatus is heated slowly, typically at a rate of 1-2°C per minute, especially when approaching the expected melting point. The bath should be stirred continuously to ensure uniform temperature distribution.
- Observation and Recording: Two temperatures are recorded:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the last crystal of the solid melts.
- Reporting: The melting point is reported as the range T1-T2. For accurate results, the determination should be repeated with a fresh sample in a new capillary tube.

## Boiling Point Determination (Siwoloboff Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. Since **1,3,5-tribromobenzene** is a solid at room temperature, it must first be melted to apply this technique.

### Apparatus and Materials:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer

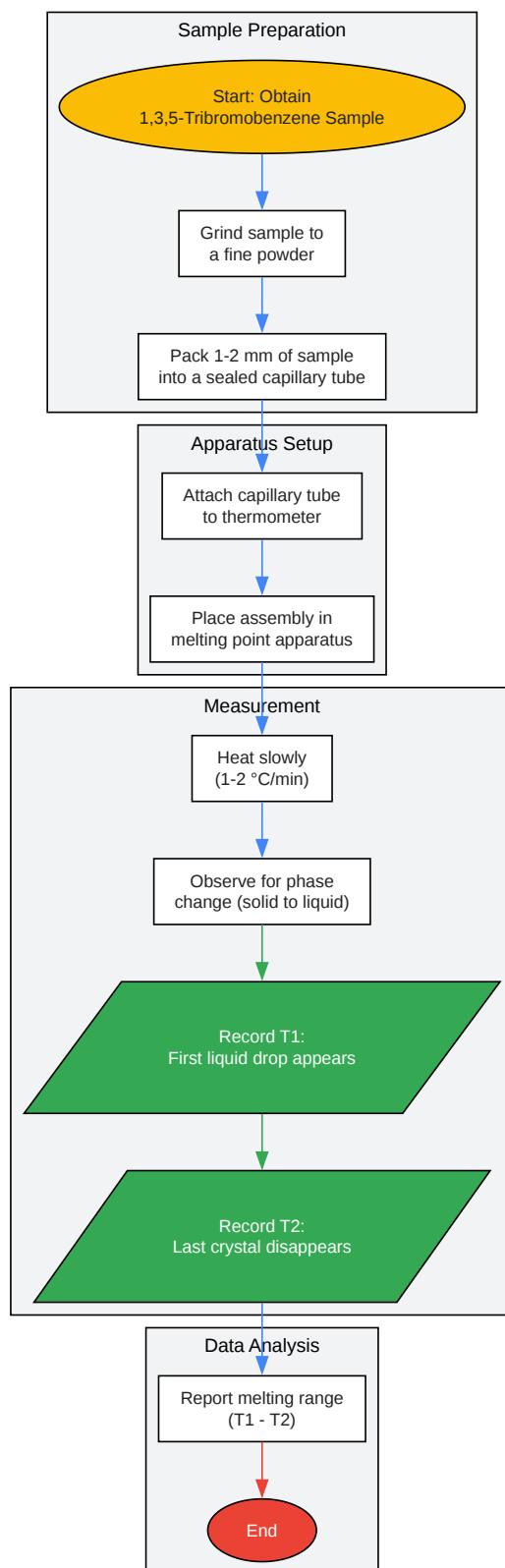
- Heating bath or aluminum block[12]
- Sample of **1,3,5-tribromobenzene**

Procedure:

- Sample Preparation: A small amount of **1,3,5-tribromobenzene** is placed in the fusion tube and gently heated until it melts.
- Apparatus Setup: A capillary tube is placed inside the fusion tube with its open end submerged in the molten sample. The fusion tube is then attached to a thermometer.
- Heating: The assembly is heated in a bath or block. As the temperature rises, air trapped in the capillary tube will expand and be seen escaping as a slow stream of bubbles.
- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the substance equals the atmospheric pressure.
- Recording: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

## Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **1,3,5-tribromobenzene**.

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Workflow for Melting Point Determination.

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